

Application Note: High-Fidelity Isolation of and ROMK Currents Using Tertiapin LQ

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Compound of Interest

Compound Name: Tertiapin LQ

Cat. No.: B1573922

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Introduction & Mechanism of Action

Tertiapin LQ is a synthetic, oxidation-resistant derivative of the bee venom peptide Tertiapin.^[1] While the native toxin is a potent blocker of inward rectifier potassium channels, it suffers from rapid oxidation of a Methionine residue at position 13, leading to experimental inconsistency. **Tertiapin LQ** replaces this instability with a Leucine-Glutamine substitution (typically replacing His12-Met13 or similar motifs depending on synthesis), retaining nanomolar affinity while ensuring long-term stability in solution.^{[2][3]}

Target Specificity

Tertiapin LQ is the "gold standard" pharmacological tool for isolating specific inward rectifier currents in cardiac and renal physiology.

- Primary Targets:
 - GIRK1/4 (Kir3.1/3.4): Responsible for the acetylcholine-activated potassium current () in the heart (SA node, atria).^{[2][3][1][4]}
 - ROMK1 (Kir1.1): The renal outer medullary potassium channel, crucial for

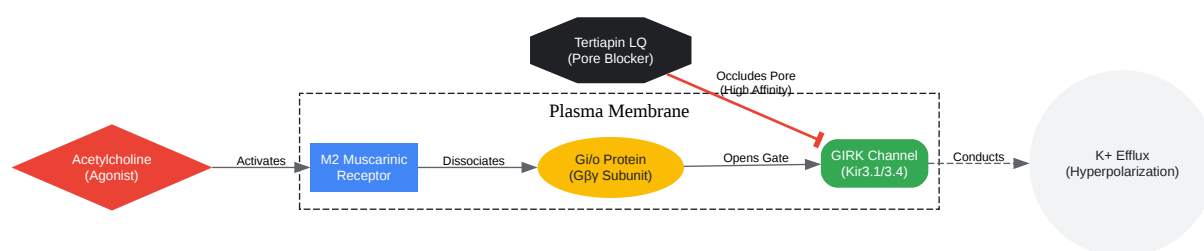
recycling in the kidney.[2][3]

- Off-Target Note: At nanomolar concentrations, it is highly selective over Kir2.1 ([2][3]). However, it can block BK channels ([2][3]) in a use-dependent manner, a critical nuance often overlooked in general protocols.[2][3]

Mechanistic Pathway (GIRK)

The following diagram illustrates the signaling pathway where **Tertiapin LQ** acts as a terminal blocker of the pore, preventing

efflux despite G-protein activation.[2]



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Figure 1: Mechanism of Action.[2][3] **Tertiapin LQ** physically occludes the extracellular vestibule of the GIRK channel, preventing

flux even when the channel is opened by G

subunits.

Material Preparation & Handling (Critical)

Peptide toxins are notoriously "sticky." [2][3] A common failure mode in Tertiapin experiments is the loss of effective concentration due to adsorption to plastic tubing and perfusion chambers.

Reconstitution Protocol

- Solvent: Dissolve lyophilized **Tertiapin LQ** in distilled water or 100 mM NaCl to create a high-concentration stock (e.g.,

).
 - Note: Do not use phosphate buffers for initial reconstitution if high concentrations of divalent cations are present, to avoid precipitation.
- Aliquoting: Divide into small aliquots (e.g.,

) and store at -20°C. Avoid repeated freeze-thaw cycles.[\[2\]](#)

Working Solution (The "BSA Rule")

When diluting to the working concentration (typically

), you must include a carrier protein in the bath solution.[\[2\]](#)[\[3\]](#)

- Add 0.1% Bovine Serum Albumin (BSA) to the extracellular recording solution.[\[2\]](#)[\[3\]](#)
- Reasoning: Without BSA, nanomolar concentrations of **Tertiapin LQ** can be depleted by binding to the perfusion system plastic, leading to false negatives (no block observed).[\[2\]](#)

Experimental Protocol: Isolation of

This protocol describes the isolation of the acetylcholine-activated current in atrial cardiomyocytes or heterologous expression systems (HEK293/CHO).[\[2\]](#)[\[3\]](#)

A. Solutions

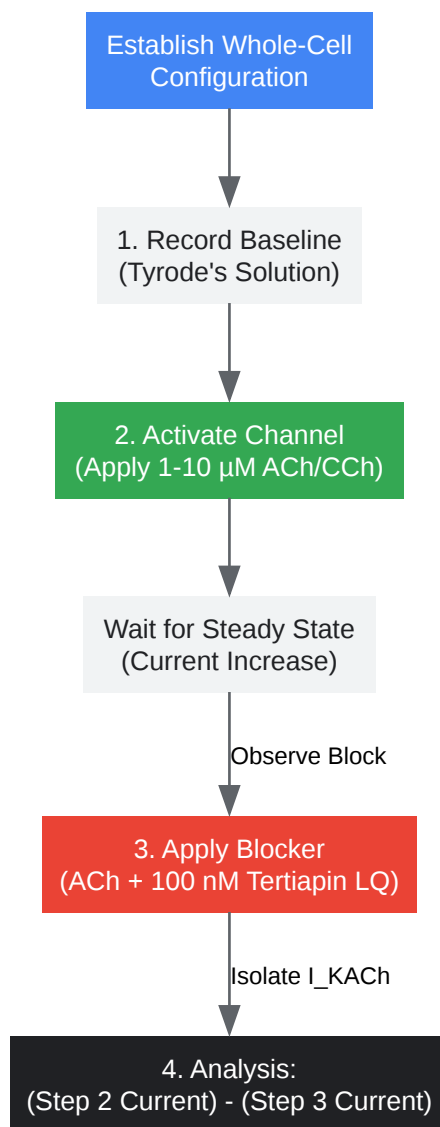
Component	Composition (mM)	Notes
Internal (Pipette)	K-Aspartate (130), KCl (10), NaCl (10), MgATP (4), HEPES (10), EGTA (5), GTP (0. [2] [3] 1)	GTP is mandatory for G-protein signaling. [2] [3]
External (Bath)	NaCl (135), KCl (5.4), CaCl ₂ (1.8), MgCl ₂ (1), HEPES (10), Glucose (10)	Add 0.1% BSA when using Tertiapin. [2] [3]

B. Voltage Protocols

To visualize the inward rectification characteristic of Kir channels, a Ramp Protocol is superior to step pulses.

- Holding Potential: -40 mV (near resting potential).^{[2][3]}
- Ramp: Depolarize to +40 mV, then ramp down to -120 mV over 1 second (or conversely -120 to +40 mV).
- Interval: Repeat every 5–10 seconds.

C. Step-by-Step Workflow



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Figure 2: Experimental Workflow for

isolation. The subtraction method eliminates background leak and other K⁺ currents.

- Baseline Recording: Record stable background currents in standard Tyrode's solution.
- Activation: Peruse Acetylcholine (ACh,
) or Carbachol (CCh).[2][3]
 - Observation: You should see a significant increase in inward current at hyperpolarized potentials (-100 mV).[2][3]
- Drug Application: Switch to a solution containing ACh + **Tertiapin LQ** (
).
 - Note: Do not wash out ACh; co-apply the blocker to see the specific inhibition of the induced current.
- Washout: Switch back to Tyrode's (no ACh, no Tertiapin) to verify cell stability.

Data Analysis & Interpretation

Calculating Percent Block

Tertiapin LQ block is generally voltage-independent for GIRK channels (unlike the voltage-dependent block of BK channels).[2][3]

[2][3]

Comparative Potency Data

Use the following reference values to validate your system sensitivity.

Target Channel	/	Selectivity Note
	(Approx)	
ROMK1 (Kir1.1)		Highly Sensitive.[2][3] Constitutively active.
GIRK1/4 (Kir3.1/3.4)		Requires G-protein activation (ACh/GTP).[2][3]
BK ()		Use-Dependent. Block increases with channel opening frequency.[2][3]
Kir2.1 ()		Effectively Resistant.[2][3]

Troubleshooting & Scientific Integrity

"I don't see any block."

- Check the BSA: Did you add 0.1% BSA to the bath? If not, the peptide likely stuck to your perfusion lines.
- Check GTP: Did you add GTP to the pipette solution? GIRK channels require intracellular GTP to open via the G-protein pathway.
- Concentration: Ensure you are using

for full block.[2][3] While

is

,

ensures saturation for clean subtraction.[2][3]

"The block is taking too long."

- **Tertiapin LQ** acts extracellularly.[2] If perfusion is slow, place the outlet closer to the cell.

- Onset should be rapid () in a fast perfusion system.[\[2\]](#)[\[3\]](#)

"My baseline is drifting."

- GIRK channels can desensitize.[\[2\]](#) Ensure your ACh application is not too prolonged before adding **Tertiapin LQ**.[\[2\]](#)
- Use Carbachol instead of ACh if hydrolysis by acetylcholinesterase is a concern in tissue slices (though less relevant in isolated cells).[\[2\]](#)[\[3\]](#)

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